

What is the chemical structure of Ligurobustoside N

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Compound of Interest

Compound Name: *Ligurobustoside N*

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Ligurobustoside N: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

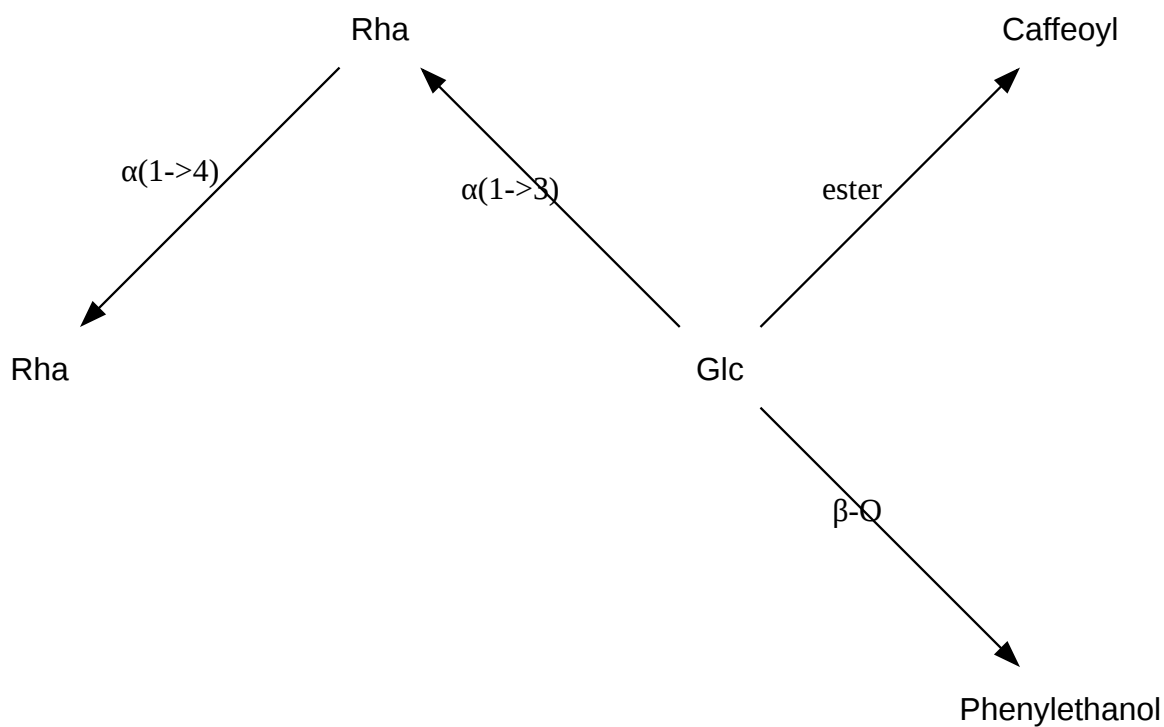
Abstract

Ligurobustoside N is a phenylethanoid glycoside isolated from the leaves of *Ligustrum robustum*. This document provides a detailed overview of its chemical structure, physicochemical properties, and known biological activities. It includes a summary of its isolation from natural sources, though information on its total chemical synthesis is not currently available in the public domain. The guide also presents its reported antioxidant and enzyme inhibitory activities and explores its potential involvement in cellular signaling pathways, such as the AMPK pathway. This technical guide is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Ligurobustoside N is a complex glycoside with the systematic IUPAC name [(2R,3R,4R,5R,6R)-4-[(2S,3R,4S,5R,6S)-3,4-dihydroxy-6-methyl-5-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyoxan-2-yl]oxy-5-hydroxy-2-(hydroxymethyl)-6-[2-(4-hydroxyphenyl)ethoxy]oxan-3-yl] (E)-3-(3,4-dihydroxyphenyl)prop-2-enoate[1].

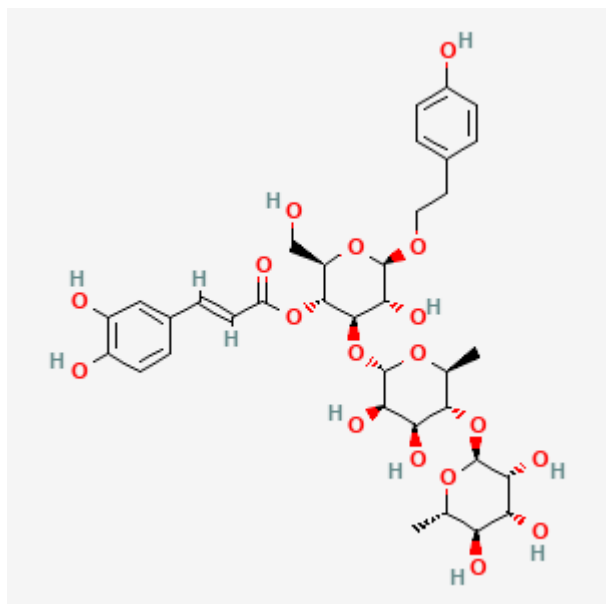
Chemical Structure:



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Caption: A simplified 2D representation of the key moieties of **Ligurobustoside N**.

A more detailed 2D chemical structure can be visualized as:

Table 1: Physicochemical Properties of **Ligurobustoside N**

Property	Value	Reference
CAS Number	583058-07-5	[2][3][4]
Molecular Formula	C ₃₅ H ₄₆ O ₁₈	[1][3]
Molecular Weight	754.7 g/mol	[1][3]
Appearance	Reported as a white amorphous powder	[5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.	[5]

Spectroscopic Data

The structural elucidation of **Ligurobustoside N** was achieved through various spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 2: ¹H and ¹³C NMR Spectral Data for **Ligurobustoside N**

While a specific publication providing a complete and officially tabulated set of ¹H and ¹³C NMR data for **Ligurobustoside N** was not found in the immediate search, this information is often

detailed in the supplementary materials of phytochemical investigation papers. For instance, the paper "Phenylethanoid and Phenylmethanoid Glycosides from the Leaves of *Ligustrum robustum* and Their Bioactivities" identifies **Ligurobustoside N** as compound 9 and indicates that its NMR data are available in the supplementary information[2][5]. Researchers are advised to consult these supplementary files for the complete spectral assignments.

Isolation and Synthesis

Isolation from Natural Sources

Ligurobustoside N is a naturally occurring compound isolated from the leaves of *Ligustrum robustum*[2][4]. A general protocol for its isolation is outlined below.

Experimental Protocol: Isolation of **Ligurobustoside N**

- **Extraction:** The air-dried and powdered leaves of *Ligustrum robustum* are extracted with 70% ethanol under reflux. The resulting extract is then concentrated under reduced pressure to yield a crude extract[5][6].
- **Fractionation:** The crude extract is suspended in water and partitioned successively with different organic solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Column Chromatography:** The fraction containing **Ligurobustoside N** (typically the ethyl acetate or n-butanol fraction) is subjected to multiple rounds of column chromatography. Common stationary phases include silica gel, polyamide, and MCI gel. Elution is performed with a gradient of solvents, such as chloroform-methanol or ethyl acetate-methanol-water mixtures[5][6].
- **Purification:** Final purification is often achieved using preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Ligurobustoside N**[5].



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Caption: General workflow for the isolation of **Ligurobustoside N**.

Chemical Synthesis

Currently, there is no published information available detailing the total chemical synthesis of **Ligurobustoside N**. The research has primarily focused on its isolation from natural sources and the elucidation of the biosynthetic pathways of related phenylethanoid glycosides.

Biological Activity and Signaling Pathways

Ligurobustoside N has been investigated for several biological activities, with its antioxidant properties being the most prominent.

Table 3: Summary of Biological Activities of **Ligurobustoside N**

Activity	Assay	Result	Reference
Antioxidant	ABTS radical scavenging	IC ₅₀ : Stronger than L-(+)-ascorbic acid	[7][8][9]
Enzyme Inhibition	Fatty Acid Synthase (FAS)	IC ₅₀ : 5.61 ± 0.44 μM (weaker than orlistat)	[2]

Antioxidant Activity

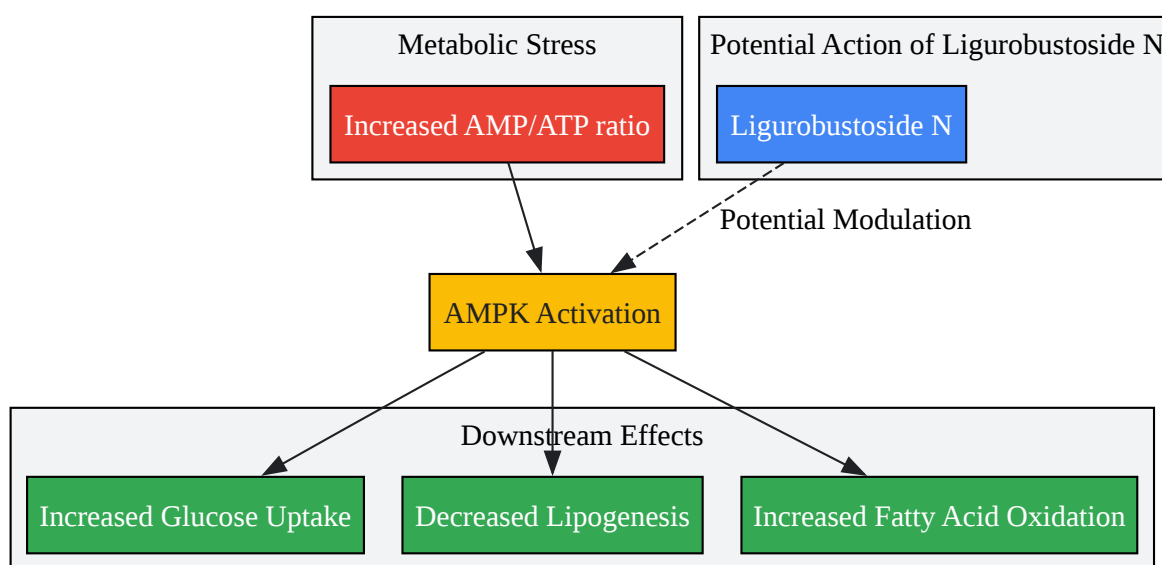
Phenylethanoid glycosides, including **Ligurobustoside N**, are known for their potent antioxidant activities. This is largely attributed to the presence of phenolic hydroxyl groups in their structure, which can donate hydrogen atoms to scavenge free radicals, thereby interrupting the oxidative chain reactions. The antioxidant mechanism of similar compounds involves the inhibition of lipid peroxidation and the scavenging of various reactive oxygen species[9].

Potential Involvement in Signaling Pathways

While direct studies on the signaling pathways modulated by **Ligurobustoside N** are limited, research on the total phenylpropanoid glycosides from *Ligustrum robustum* suggests a potential role in the regulation of metabolic pathways.

AMP-activated Protein Kinase (AMPK) Signaling Pathway:

Studies on extracts rich in phenylethanoid glycosides from *Ligustrum robustum* have indicated an effect on the AMPK signaling pathway. AMPK is a key cellular energy sensor that plays a crucial role in regulating glucose and lipid metabolism. Activation of AMPK can lead to a variety of beneficial metabolic effects, including increased glucose uptake and fatty acid oxidation, and decreased lipogenesis. The potential for **Ligurobustoside N** to modulate this pathway warrants further investigation.



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Caption: Potential modulation of the AMPK signaling pathway by **Ligurobustoside N**.

Conclusion

Ligurobustoside N is a promising natural product with demonstrated antioxidant and enzyme-inhibitory activities. This technical guide provides a consolidated resource of its chemical structure, properties, and biological activities based on currently available literature. While a detailed synthetic route is yet to be established, the outlined isolation protocol provides a basis for obtaining this compound for further research. Future studies are warranted to fully elucidate

its mechanisms of action and its potential therapeutic applications, particularly in the context of metabolic diseases through the modulation of pathways like AMPK.

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